

Synthesis protocol for 2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide

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Compound of Interest

Compound Name: 2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide

Cat. No.: B7928229

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Technical Application Note: Synthesis Protocol for **2-Chloro-N-(2-dimethylamino-cyclohexyl)-acetamide**

Part 1: Executive Summary & Core Directive

This Application Note details the synthesis, purification, and characterization of 2-Chloro-N-(2-(dimethylamino)cyclohexyl)acetamide. This compound serves as a critical electrophilic scaffold in the synthesis of trans-1,2-diaminocyclohexane derivatives, a privileged structure in medicinal chemistry often associated with kappa-opioid receptor (KOR) ligands and sigma receptor modulators.^[1]

Editorial Note: This protocol focuses on the trans-isomer, as it is the pharmacologically relevant conformation for the "U-series" (e.g., U-47700, U-50488) and related benzamide/acetamide analogs.^[1] The synthesis utilizes a high-fidelity acylation strategy designed to minimize bis-acylation and polymerization side reactions.^[1]

⚠ LEGAL & SAFETY WARNING: This compound is a structural precursor to potent synthetic opioids (e.g., U-47700). While the intermediate itself may not be globally scheduled, it must be

handled in strict accordance with local laws (e.g., US DEA, UK Misuse of Drugs Act) regarding drug precursors.[1]

- Health Hazard: Chloroacetyl chloride is a severe lachrymator and vesicant.[1] The product is a potent alkylating agent.
- Containment: All operations must be performed in a functioning fume hood.

Part 2: Scientific Integrity & Logic (The Protocol)

Retrosynthetic Analysis

The target molecule is disconnected at the amide bond. The presence of the

-chloro group necessitates the use of chloroacetyl chloride as the acylating agent.[1] The inherent nucleophilicity difference between the primary amine (

) and the tertiary amine (

) in the starting material allows for selective acylation without the need for protecting groups.

Materials & Equipment

Reagent/Solvent	Specification	Role	CAS No.[2] (Ref)
trans-2-(Dimethylamino)cyclohexylamine	>97%, pure isomer	Starting Material	[13474-35-6]
Chloroacetyl Chloride	>98%, distilled	Acylating Agent	[79-04-9]
Dichloromethane (DCM)	Anhydrous, amine-free	Solvent	[75-09-2]
Triethylamine (Et ₃ N)	>99%, dried over KOH	HCl Scavenger	[121-44-8]
Sodium Bicarbonate (NaHCO ₃)	Saturated Aq.[1][3] Sol.	Quenching Agent	[144-55-8]

Equipment:

- 3-neck Round Bottom Flask (RBF) with Claisen adapter.[\[1\]](#)
- Pressure-equalizing addition funnel.[\[1\]](#)
- Inert gas line (Nitrogen or Argon).
- Rotary Evaporator.[\[1\]](#)

Experimental Procedure

Step 1: Preparation of the Amine Solution

- Flame-dry a 250 mL 3-neck RBF and flush with Nitrogen.
- Charge the flask with trans-2-(dimethylamino)cyclohexylamine (1.42 g, 10.0 mmol).
- Add Anhydrous DCM (50 mL) and Triethylamine (1.67 mL, 12.0 mmol, 1.2 equiv).
- Cool the solution to 0°C using an ice/water bath. Stir for 15 minutes to ensure thermal equilibrium.

Expert Insight: Cooling is critical.[\[1\]](#) Chloroacetyl chloride is highly reactive. Higher temperatures promote the formation of bis-acylated byproducts or quaternary ammonium salts via self-alkylation of the tertiary amine by the

-chloro group.[\[1\]](#)

Step 2: Acylation (The Schotten-Baumann Variant)

- Dilute Chloroacetyl chloride (0.88 mL, 11.0 mmol, 1.1 equiv) in anhydrous DCM (10 mL) in the addition funnel.
- Add the acid chloride solution dropwise over 30 minutes. Maintain internal temperature < 5°C.

- Observe the formation of white precipitate (Triethylamine hydrochloride salts).
- Once addition is complete, allow the reaction to warm to Room Temperature (RT) naturally and stir for 3 hours.

Step 3: Workup & Quenching^[1]

- Quench the reaction by adding Saturated NaHCO_3 (30 mL) slowly. Stir vigorously for 10 minutes to hydrolyze unreacted acid chloride.
- Transfer to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer with DCM (2 x 20 mL).
- Combine organic layers and wash with:
 - Brine (30 mL)
 - Water (30 mL)
- Dry over anhydrous Na_2SO_4 or MgSO_4 .^[1] Filter.
- Concentrate in vacuo (Rotovap) at $< 40^\circ\text{C}$ to yield the crude solid/oil.

Step 4: Purification

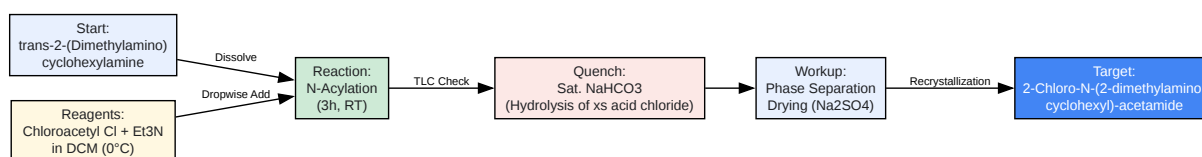
- Primary Method: Recrystallization from hot Ethyl Acetate/Hexanes (1:3).
- Alternative: Flash Column Chromatography (Silica Gel).
 - Eluent: 5% MeOH in DCM (The amine functionality causes streaking; add 1% NH_4OH if necessary).

Process Control & Validation

Checkpoint	Method	Acceptance Criteria
Reaction Completion	TLC (10% MeOH/DCM)	Disappearance of amine spot (ninhydrin stain).[1]
Identity	^1H -NMR (CDCl_3)	4.05 (s, 2H, Cl-CH ₂), 2.25 (s, 6H, N(CH ₃) ₂).[1]
Purity	LC-MS	Single peak, Mass $[\text{M}+\text{H}]^+ = 219$. [1]

Part 3: Visualization & Formatting

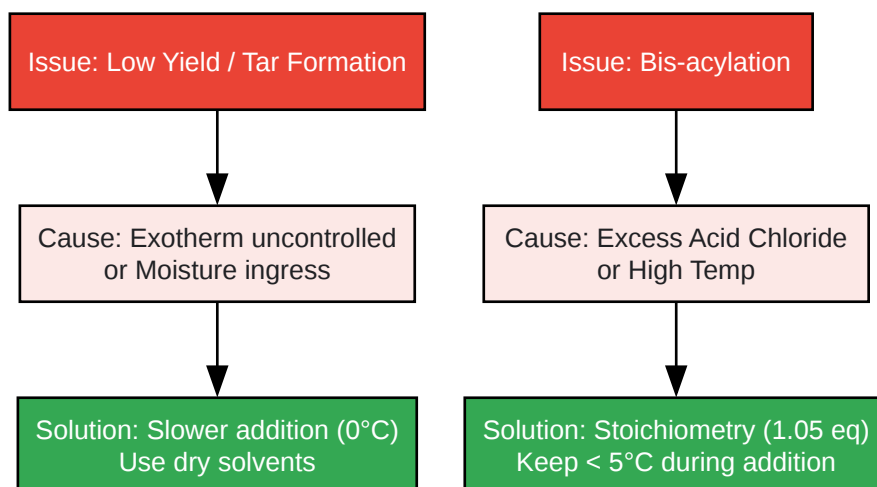
Synthesis Workflow (Graphviz)



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Caption: Figure 1. Step-by-step synthesis workflow for the target chloroacetamide intermediate.

Mechanistic Logic & Troubleshooting (Graphviz)



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Caption: Figure 2. Troubleshooting logic for common acylation pitfalls.

Part 4: References

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